

Personal protective equipment for handling DKM 2-93

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Compound of Interest

Compound Name: DKM 2-93

Cat. No.: B1670797

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Essential Safety and Handling Guide for DKM 2-93

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This document provides crucial safety and logistical information for handling the covalent UBA5 inhibitor, **DKM 2-93**. Given conflicting information in available Safety Data Sheets (SDS), this guide adopts a precautionary approach, adhering to the more stringent safety warnings. **DKM 2-93** should be treated as a hazardous compound.

Hazard Identification and Immediate Precautions

DKM 2-93 is classified as acutely toxic and a suspected mutagen.^[1] Immediate and strict adherence to safety protocols is mandatory to prevent exposure.

Primary Hazards:

- Acute Toxicity: Toxic if swallowed, in contact with skin, or if inhaled.^[1]
- Suspected Mutagen: Suspected of causing genetic defects.^[1]

Due to these significant hazards, all work with **DKM 2-93** must be conducted within a designated area, and personnel must be fully trained on its handling and emergency

procedures.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to establish a barrier between the researcher and the chemical. The following table summarizes the required PPE for handling **DKM 2-93**.

Body Part	Protection Level	Specific Recommendations
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always use two pairs (double-gloving). Ensure gloves are inspected for integrity before each use.
Eyes	Safety glasses with side shields or goggles	Must be worn at all times in the designated handling area.
Body	Laboratory coat	A fully buttoned lab coat is required. Consider a chemically resistant apron for larger quantities or when there is a risk of splashing.
Respiratory	Use in a well-ventilated area or with local exhaust ventilation	For procedures that may generate dust or aerosols, use a certified chemical fume hood.

Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to maintaining a safe laboratory environment.

Operational Plan: Step-by-Step Handling

- Preparation:
 - Ensure the work area (preferably a chemical fume hood) is clean and uncluttered.

- Verify that an eyewash station and safety shower are accessible.
- Assemble all necessary equipment and reagents before handling the compound.
- Don the appropriate PPE as outlined in the table above.
- Handling:
 - When handling the solid form, avoid creating dust.
 - If preparing solutions, add the solvent to the solid slowly to prevent splashing.
 - Keep containers tightly sealed when not in use.[\[2\]](#)
- Storage:
 - Store **DKM 2-93** in a tightly sealed container in a cool, well-ventilated area.[\[2\]](#)
 - The recommended storage temperature is -20°C.[\[2\]](#)
 - Keep away from direct sunlight and sources of ignition.[\[2\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

Emergency Scenario	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention. [2]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention. [2]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support. Seek immediate medical attention. [2]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention. [2]
Spill	Evacuate the area. Use appropriate PPE. For liquid spills, absorb with an inert material (e.g., diatomite, universal binders). For solid spills, gently sweep or collect to avoid dust generation. Decontaminate the area with alcohol. [2] Dispose of contaminated materials as hazardous waste.

Disposal Plan

All waste containing **DKM 2-93** must be treated as hazardous waste.

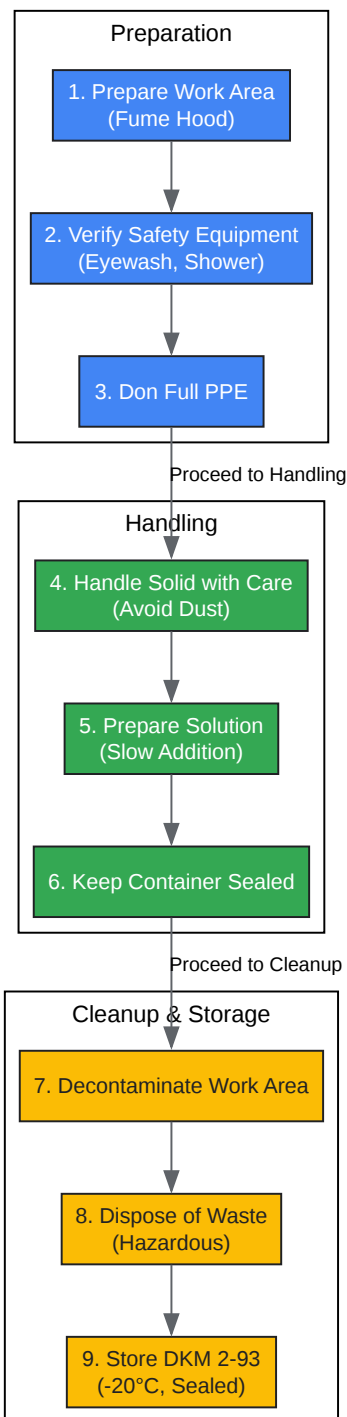
Step-by-Step Disposal Protocol

- Segregation:
 - Collect all **DKM 2-93** waste, including empty containers, contaminated PPE, and spill cleanup materials, in a designated, sealed, and clearly labeled hazardous waste container.
- Labeling:

- The waste container must be labeled with "Hazardous Waste" and the full chemical name **"DKM 2-93"**.
- Disposal:
 - Dispose of the hazardous waste in accordance with all applicable federal, state, and local regulations.^[1]^[2] Do not dispose of it with household garbage or pour it down the drain.^[1]

Visual Workflow for Handling DKM 2-93

DKM 2-93 Handling Workflow

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